

# NADPH tetrasodium salt lot-specific activity testing

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Nadph tetrasodium salt

CAS No.: 2646-71-1

Cat. No.: S649674

[Get Quote](#)

## The Importance of Lot-Specific Data

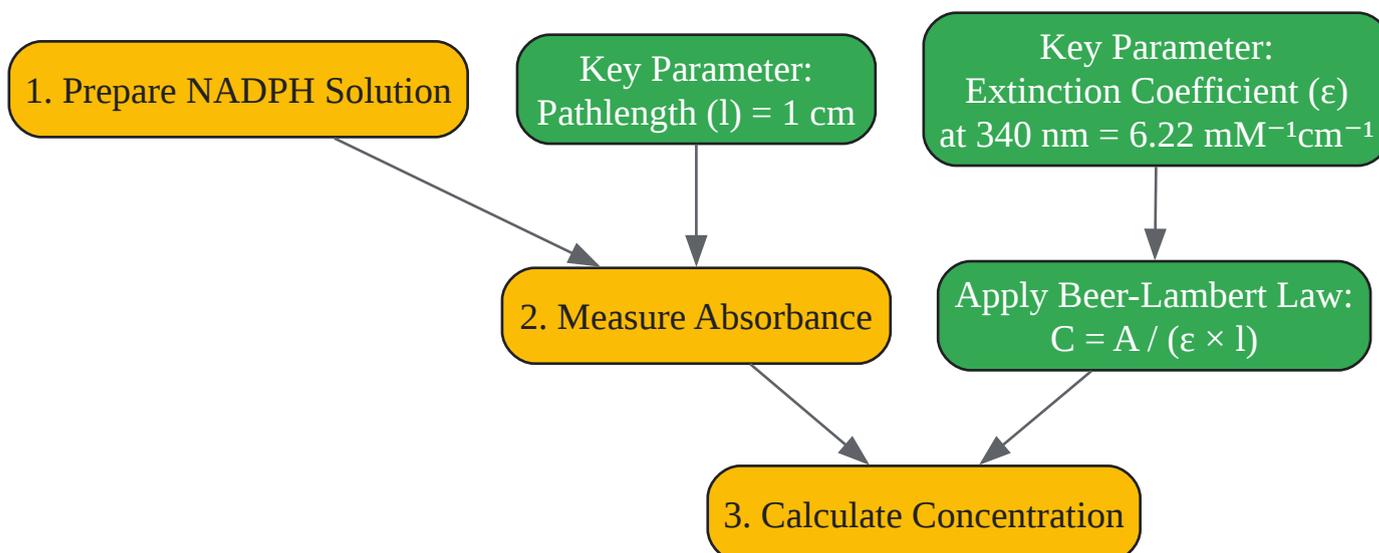
For a critical reagent like **NADPH tetrasodium salt**, **lot-specific testing is a standard practice** among manufacturers. The Certificate of Analysis (CoA) is the key document that provides this data for each product batch [1] [2].

- **Purity:** This is a primary metric found on a CoA, typically assessed by HPLC or enzymatic methods. Purity levels for **NADPH tetrasodium salt** are generally  $\geq 90\%$  to  $\geq 95\%$  [1] [3] [4].
- **Concentration:** The functional concentration of NADPH in solution can be verified by researchers using its unique light absorption properties, as detailed below [5].

## Spectrophotometric Measurement of NADPH

While not a complex "activity" test, measuring the concentration of NADPH in solution via spectrophotometry is a fundamental and required quality check. The reduced form of NADPH has a characteristic absorption peak that distinguishes it from its oxidized form (NADP+).

The experimental workflow for this verification is straightforward:



[Click to download full resolution via product page](#)

#### Protocol Summary [6] [5]:

- **Prepare a Dilute Solution:** Dissolve the **NADPH tetrasodium salt** in a suitable buffer (e.g., 10 mM NaOH or aqueous buffer) to achieve an approximate concentration. The solution should be clear.
- **Measure Absorbance:** Using a spectrophotometer, measure the absorbance (A) of the solution at a wavelength of **340 nm** ( $\lambda_{\text{max}}$ ). A 1 cm pathlength cuvette is standard.
- **Calculate Concentration:** Apply the Beer-Lambert Law using the extinction coefficient for NADPH at 340 nm, which is **6.22 mM<sup>-1</sup>·cm<sup>-1</sup>**. The formula is: **C (mM) = A<sub>340</sub> / (6.22 × l)**, where l is the pathlength in cm.

This method allows you to confirm the concentration of the functionally active, reduced NADPH in your stock solution.

## Supplier Comparison and Handling

Different suppliers may have varying purity grades and specifications. The table below summarizes information from several major vendors to aid in product comparison.

Supplier / Brand	Reported Purity	Key Specifications & Applications	Solubility
Santa Cruz Biotechnology [1]	≥95% (HPLC)	General research use; cited in enzyme kinetics, oxidative stress studies.	Information not specified in snippet.
Thermo Scientific [3]	96% (Extra Pure)	Chemical formula: C <sub>21</sub> H <sub>26</sub> N <sub>7</sub> Na <sub>4</sub> O <sub>17</sub> P <sub>3</sub> ; Molecular Weight: 833.35 g/mol.	Soluble in water.
Calbiochem (Merck) [4]	≥90% (HPLC); ≥93% (enzymatic)	Used in cytochrome P450 epoxidation, metabolic stability assays.	50 mg/mL in water.
R&D Systems / Tocris [2]	≥93%	A cofactor for many anabolic enzymes; noted by a user as "more stable".	50 mM in water.
Selleckchem [7]	99.93%	Research use; role in biosynthesis and neutralizing ROS.	100 mg/mL in water.

#### Crucial Handling Information:

- **Storage:** Store dry powder at **-20°C**, protected from light and moisture (hygroscopic) [4] [2] [5].
- **Stability:** Reconstituted solutions are typically stable for up to 2 months at -20°C [4].

## A Practical Testing Strategy

Based on the available information, I suggest a practical approach to ensure you are using high-quality NADPH:

- **Source from Reputable Suppliers:** Purchase from established manufacturers like those listed above who provide a Certificate of Analysis.
- **Request the CoA:** Always obtain the Certificate of Analysis for your specific lot. This is the primary source for lot-specific purity data [1].
- **Verify Upon Receipt:** Use the spectrophotometric method described to confirm the concentration and functional integrity of the NADPH upon arrival.

- **Validate in Your Assay:** The ultimate test of "activity" is performance in your specific experimental system. Run a pilot assay with a new lot alongside a previous lot or a positive control to check for consistent performance.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. | CAS 2646-71-1 | SCBT - Santa Cruz... NADPH tetrasodium salt [scbt.com]
2. NADPH reduced form tetrasodium salt [rndsystems.com]
3. hydrate, 96%, extra pure... | Fisher Scientific NADPH tetrasodium salt [fishersci.fi]
4. NADPH, Tetrasodium Salt [sigmaaldrich.com]
5. | 2646-71-1 Nadph tetrasodium salt [chemicalbook.com]
6. Spectrophotometric assays for measuring redox biomarkers in ... [pmc.ncbi.nlm.nih.gov]
7. NADPH tetrasodium salt | Mechanism | Concentration [selleckchem.com]

To cite this document: Smolecule. [NADPH tetrasodium salt lot-specific activity testing]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b649674#nadph-tetrasodium-salt-lot-specific-activity-testing>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)